

Initial Characterization of 2-Bromo-5-iodopyrazine: A Versatile Heterocyclic Building Block

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Compound of Interest

Compound Name: 2-Bromo-5-iodopyrazine

CAS No.: 622392-04-5

Cat. No.: B1288987

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Foreword: The Strategic Value of Dihalogenated Heterocycles

In the landscape of modern drug discovery and organic synthesis, the strategic selection of starting materials is paramount. Halogenated heterocycles, particularly pyrazines, represent a class of foundational scaffolds that offer unparalleled versatility. The electron-deficient nature of the pyrazine ring, combined with the presence of halogen atoms, creates a platform ripe for diverse chemical transformations.^{[1][2]} These halogens act as versatile synthetic handles for introducing molecular complexity via a host of cross-coupling reactions, including Suzuki-Miyaura, Sonogashira, and Heck couplings, as well as nucleophilic aromatic substitution.^[1]

This guide focuses on a particularly valuable, yet underexplored, member of this family: **2-Bromo-5-iodopyrazine** (CAS No. 622392-04-5). Its utility is rooted in the differential reactivity between the carbon-bromine and carbon-iodine bonds. This intrinsic property allows for a programmed, sequential approach to functionalization, enabling the precise and controlled construction of complex molecular architectures.^{[1][3]} As such, **2-Bromo-5-iodopyrazine** has

established itself as a crucial building block in the synthesis of elaborate heterocyclic compounds for medicinal chemistry.[1][4] This document provides a comprehensive technical overview of its core properties, a robust workflow for its initial characterization, and field-proven insights into its handling and application.

Core Physicochemical and Structural Properties

A foundational understanding of a reagent's physical and chemical properties is the bedrock of its effective use in any synthetic campaign. **2-Bromo-5-iodopyrazine** is a pale yellow to brownish solid at room temperature, soluble in common organic solvents.[4][5]

Structural Representation

The structural arrangement of the halogen atoms on the pyrazine ring is the source of its unique reactivity.

Caption: Chemical structure of **2-Bromo-5-iodopyrazine**.

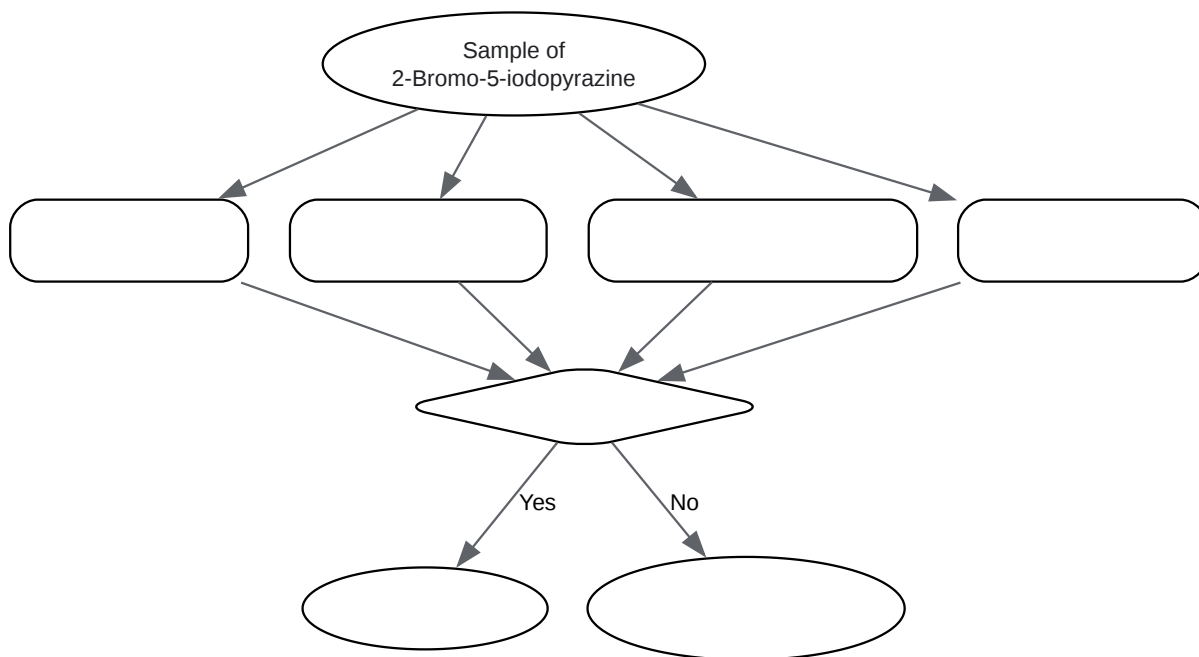
Key Physicochemical Data

The following table summarizes the essential physicochemical properties of **2-Bromo-5-iodopyrazine**, compiled from various chemical data sources.

Property	Value	Source(s)
CAS Number	622392-04-5	[4] [5] [6]
Molecular Formula	C ₄ H ₂ BrIN ₂	[4] [6] [7]
Molar Mass	284.88 g/mol	[6] [7]
Appearance	Pale yellow to brownish solid	[4] [5]
Melting Point	95-97 °C	[7]
Boiling Point	273.7 ± 35.0 °C (Predicted)	[7]
Density	2.495 ± 0.06 g/cm ³ (Predicted)	[7]
Purity	Typically ≥96%	[5] [8]
InChI Key	OHTQHZNZWWYFD- UHFFFAOYSA-N	[4] [5]

Recommended Analytical Characterization Workflow

To ensure the identity, purity, and stability of **2-Bromo-5-iodopyrazine** prior to its use in sensitive downstream applications, a multi-technique analytical approach is essential. This section outlines a self-validating system of protocols.



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